

Application Notes and Protocols for Flavonoid Detection Using 2-Aminoethyl Diphenylborinate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Diphenylborinic acid*

CAS No.: 2622-89-1

Cat. No.: B1205314

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the detection and quantification of flavonoids using 2-Aminoethyl diphenylborinate (2-APB), a widely used reagent also known as Naturstoffreagenz A (Natural Product Reagent A) or Neu's reagent. This document covers applications in thin-layer chromatography (TLC), spectrofluorometry, and fluorescence microscopy.

Introduction

2-Aminoethyl diphenylborinate (2-APB) is a versatile derivatizing agent that forms stable, fluorescent complexes with flavonoids. This property allows for the sensitive detection and quantification of this important class of plant secondary metabolites. The reaction is based on the formation of a five- or six-membered ring between the boronic acid moiety of 2-APB and hydroxyl and keto groups on the flavonoid backbone. The resulting complex exhibits enhanced fluorescence, typically in the green to orange region of the spectrum, when excited with UV or blue light.^[1] For a stable fluorescent complex to form, flavonoids generally require a keto group at the C4 position and at least one hydroxyl group at the C3 or C5 position.^{[1][2]}

Applications

This reagent can be employed for:

- Qualitative and Quantitative Analysis by Thin-Layer Chromatography (TLC/HPTLC): Rapid screening and quantification of flavonoids in plant extracts and other biological samples.
- Spectrofluorometric Quantification: Sensitive measurement of flavonoid concentrations in solution, including cellular extracts.
- In Situ Localization by Fluorescence Microscopy: Visualization of flavonoid accumulation and distribution within plant tissues and cells.[\[1\]](#)

Quantitative Data Summary

The fluorescence characteristics of 2-APB-flavonoid complexes are dependent on the specific flavonoid structure. The following table summarizes key quantitative data for the detection of various flavonoids.

Flavonoid	Application	Excitation Wavelength (nm)	Emission Wavelength (nm)	Observed Fluorescence Color (on TLC)	Reference
Quercetin	Spectrofluorometry	485	535	Orange	[3]
Luteolin	HPTLC	366 (UV Lamp)	-	Bright Yellow	[4]
Apigenin	HPTLC	366 (UV Lamp)	-	Parrot Green	[4]
Kaempferol	TLC	366 (UV Lamp)	-	Yellow-Green	[5]
Rutin	HPTLC	366 (UV Lamp)	-	Orange	[6]
Vitexin	HPTLC	366 (UV Lamp)	-	Yellow	[6]
Myricetin	TLC	366 (UV Lamp)	-	Orange	[7]
Chrysin	TLC	366 (UV Lamp)	-	Orange	[7]
Naringenin	TLC	366 (UV Lamp)	-	Green	[7]
Pinocembrin	TLC	366 (UV Lamp)	-	Green	[7]

Experimental Protocols

Thin-Layer Chromatography (TLC/HPTLC) for Flavonoid Detection

This protocol describes the qualitative and semi-quantitative analysis of flavonoids in a sample extract.

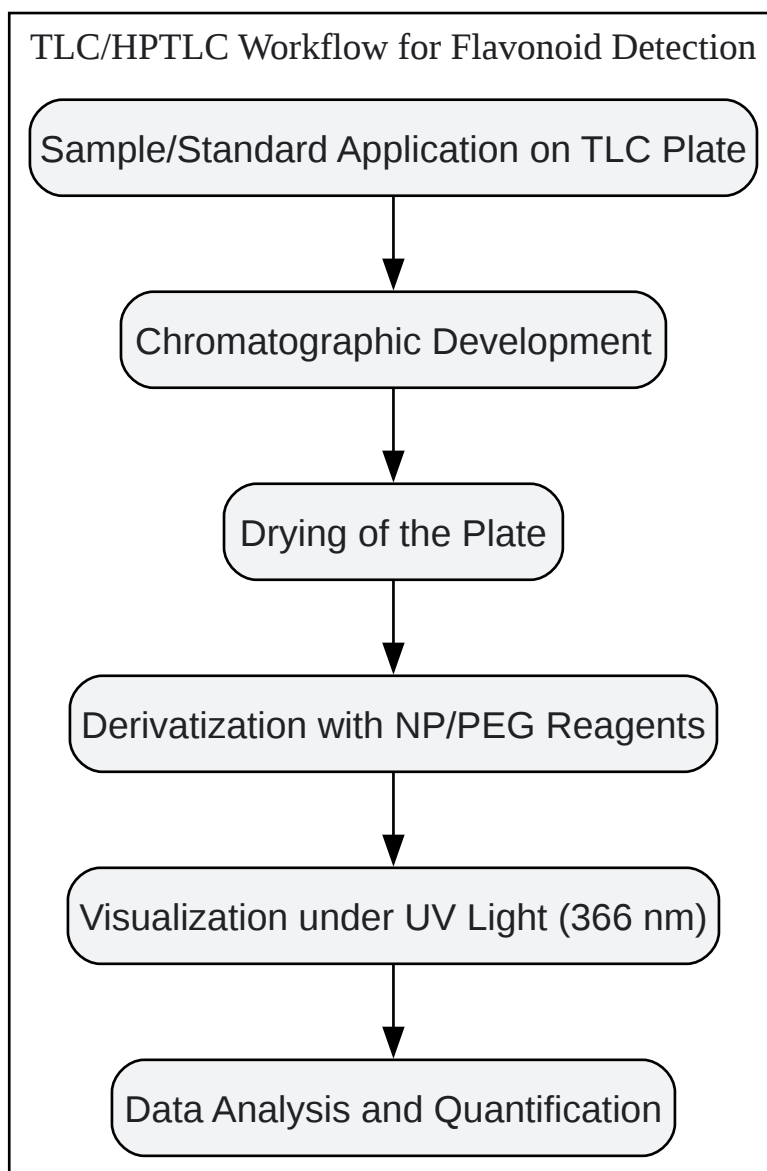
4.1.1. Materials

- TLC or HPTLC plates (silica gel 60 F254)
- Sample extract (e.g., methanolic plant extract)
- Flavonoid standards (e.g., quercetin, rutin, kaempferol)
- Natural Product (NP) Reagent (Solution A): 1% (w/v) 2-Aminoethyl diphenylborinate in methanol.[\[7\]](#) Prepare fresh.
- Polyethylene Glycol (PEG) Reagent (Solution B): 5% (w/v) Polyethylene glycol 400 (PEG 400) in ethanol.
- Developing solvent (mobile phase): e.g., ethyl acetate, formic acid, glacial acetic acid, water (100:11:11:26, v/v/v/v) or toluene:ethyl acetate:formic acid (6:4:0.3, v/v/v).[\[4\]](#)
- TLC developing chamber
- Spraying or dipping device for reagent application
- UV lamp (366 nm)
- Documentation system (camera or TLC scanner)

4.1.2. Protocol

- Sample and Standard Application: Apply the sample extract and flavonoid standards as bands or spots onto the TLC/HPTLC plate.
- Chromatographic Development: Place the plate in a TLC chamber saturated with the developing solvent and allow the solvent front to migrate to the desired height.
- Drying: Remove the plate from the chamber and dry it completely, either at room temperature or in a drying oven.

- Derivatization:
 - Spraying Method: Uniformly spray the dried plate with Solution A (NP Reagent), followed by Solution B (PEG Reagent).
 - Dipping Method: Dip the plate in Solution A for a few seconds, allow the solvent to evaporate, and then dip it in Solution B.
- Visualization: After a short drying period, visualize the chromatogram under a UV lamp at 366 nm. Flavonoid-2-APB complexes will appear as fluorescent spots of varying colors (e.g., yellow, green, orange).
- Documentation and Analysis: Document the chromatogram using a suitable imaging system. For quantitative analysis, a TLC scanner can be used to measure the fluorescence intensity of the spots.



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TLC/HPTLC Workflow for Flavonoid Detection

Spectrofluorometric Quantification of Flavonoids

This protocol allows for the sensitive quantification of total flavonoids in a solution, such as a cellular extract. The protocol is optimized for quercetin but can be adapted for other flavonoids.

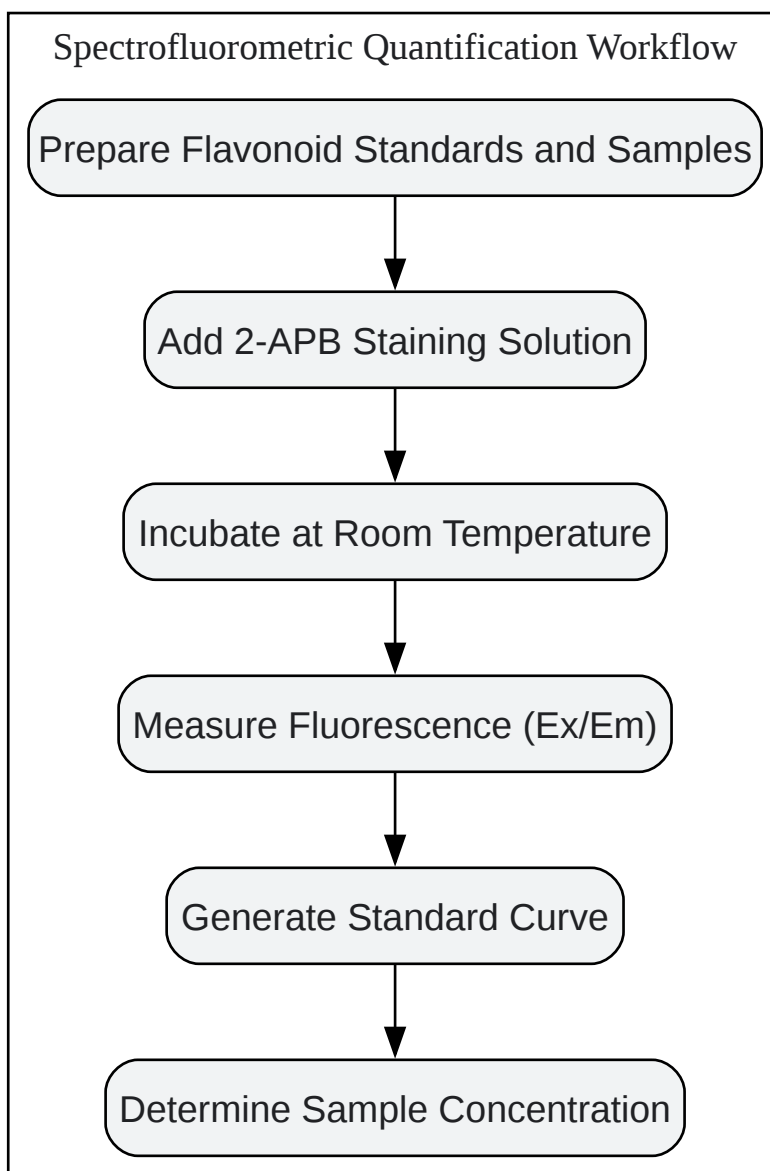
4.2.1. Materials

- Sample solution (e.g., cellular extract containing flavonoids)

- Flavonoid standard solution (e.g., quercetin in a suitable solvent)
- 2-APB Staining Solution: 100 μ M 2-Aminoethyl diphenylborinate in a suitable buffer or solvent.
- Fluorometer or microplate reader with fluorescence capabilities
- 96-well black microplates

4.2.2. Protocol

- Sample Preparation: Prepare serial dilutions of the flavonoid standard to generate a calibration curve. Prepare the sample solutions at an appropriate dilution to fall within the linear range of the assay.
- Reaction Setup: In a 96-well black microplate, add an equal volume of the sample or standard solution and the 2-APB Staining Solution (1:1, v/v).[\[3\]](#)
- Incubation: Incubate the plate at room temperature for a sufficient time to allow for complex formation (e.g., 10-20 minutes), protected from light.
- Fluorescence Measurement: Measure the fluorescence intensity using a fluorometer set to the appropriate excitation and emission wavelengths. For the quercetin-2-APB complex, use an excitation wavelength of 485 nm and an emission wavelength of 535 nm.[\[3\]](#)
- Quantification: Generate a standard curve by plotting the fluorescence intensity of the standards against their concentrations. Use the standard curve to determine the flavonoid concentration in the unknown samples.



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Spectrofluorometric Quantification Workflow

Fluorescence Microscopy for In Situ Flavonoid Localization

This protocol is for the visualization of flavonoids in plant tissues.

4.3.1. Materials

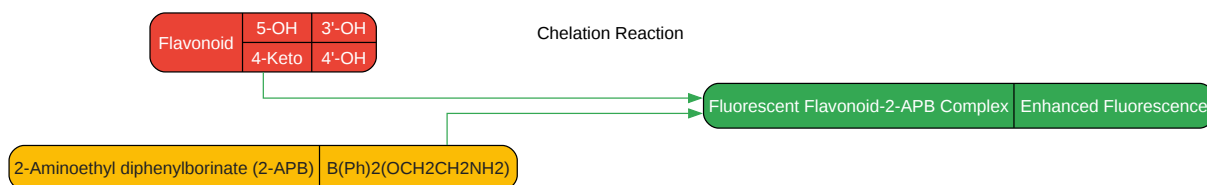
- Plant tissue sections (freshly prepared)
- DPBA Staining Solution: 0.05% to 0.25% (w/v) 2-Aminoethyl diphenylborinate (DPBA) in a suitable buffer or solvent (e.g., 50% ethanol).
- Microscope slides and coverslips
- Fluorescence microscope equipped with appropriate filter sets (e.g., blue light excitation).

4.3.2. Protocol

- Sample Preparation: Prepare thin sections of the plant tissue of interest.
- Staining: Mount the tissue section on a microscope slide in a drop of the DPBA Staining Solution.
- Incubation: Cover the section with a coverslip and allow it to incubate for at least 20 minutes at room temperature in the dark.
- Microscopy: Observe the stained tissue under a fluorescence microscope using a filter set appropriate for the expected fluorescence of the flavonoid-DPBA complex (e.g., excitation around 405-488 nm and emission above 500 nm).
- Image Capture: Capture fluorescence images to document the localization of flavonoids within the tissue.

Mechanism of Action

2-Aminoethyl diphenylborinate reacts with flavonoids that possess specific structural features, primarily a ketone group and adjacent hydroxyl groups. The boron atom in 2-APB acts as a Lewis acid, forming a coordinate bond with the oxygen atoms of the flavonoid. This results in the formation of a stable, fluorescent five- or six-membered chelate ring. The two main binding sites on many flavonoids are the 3',4'-ortho-dihydroxyl group on the B-ring and the 5-hydroxy-4-keto group spanning the A and C rings.[8] The resulting complex has an extended conjugated system, which leads to a bathochromic shift (shift to longer wavelengths) in the absorption and emission spectra, and an increase in fluorescence quantum yield.



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Flavonoid-2-APB Complex Formation

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- To cite this document: BenchChem. [Application Notes and Protocols for Flavonoid Detection Using 2-Aminoethyl Diphenylborinate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1205314/docs#application-notes-and-protocols-for-flavonoid-detection-using-2-aminoethyl-diphenylborinate>]

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